

An In-depth Technical Guide to the Chemical Properties of Potassium L-alaninate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties of **Potassium L-alaninate**, a potassium salt of the non-essential amino acid L-alanine. This document is intended for researchers, scientists, and professionals in drug development who are interested in the synthesis, characterization, and potential applications of this compound.

Chemical and Physical Properties

Potassium L-alaninate is a white crystalline powder that is soluble in water.[1] Its formation from L-alanine and potassium hydroxide is a straightforward acid-base neutralization reaction. [1] The presence of the potassium counter-ion makes it a more soluble form of L-alanine, which can be advantageous in various applications, including as a component in cell culture media or in drug formulations.[2][3]

Identification and General Properties



Property	Value	Reference
IUPAC Name	potassium;(2S)-2- aminopropanoate	[4]
CAS Number	34237-23-5	[4]
Molecular Formula	C ₃ H ₆ KNO ₂	[4]
Molecular Weight	127.18 g/mol	[4]
Appearance	White crystalline powder	[1]
Solubility	Soluble in water	[1]

Acid-Base Properties

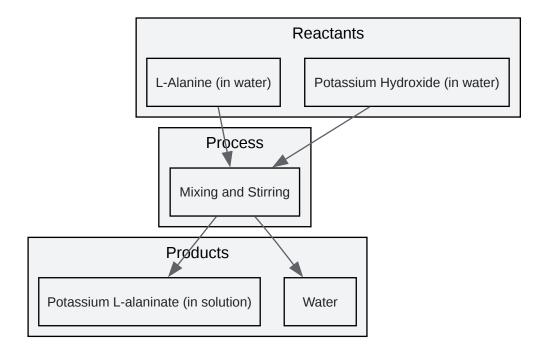
The pKa values of **Potassium L-alaninate** are essential for understanding its behavior in solution and for developing formulations. While specific experimental data for **Potassium L-alaninate** is not readily available, the pKa values of the parent amino acid, L-alanine, provide a very close approximation.

Ionizable Group	pKa (approximated from L- alanine)	Reference
α-Carboxyl	~2.34	[5]
α-Amino	~9.69	[5]

Synthesis of Potassium L-alaninate

The synthesis of **Potassium L-alaninate** is typically achieved through the neutralization of L-alanine with a stoichiometric amount of potassium hydroxide in an aqueous solution.[1] The reaction is a simple and efficient acid-base reaction.





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Fig. 1: Synthesis of Potassium L-alaninate.

Spectroscopic Data (Predicted)

While experimentally obtained spectra for pure **Potassium L-alaninate** are not readily available in the searched literature, the expected spectral characteristics can be inferred from data on L-alanine and its derivatives.

Fourier-Transform Infrared (FTIR) Spectroscopy

The FTIR spectrum of **Potassium L-alaninate** is expected to show characteristic peaks for the amine and carboxylate functional groups. Based on studies of L-alanine and its salts, the following absorption bands can be anticipated:



Functional Group	Expected Wavenumber (cm ⁻¹)
N-H stretching (amine)	3200-3000
C-H stretching (alkyl)	3000-2850
C=O stretching (carboxylate)	1600-1550 (asymmetric)
N-H bending (amine)	1650-1580
C=O stretching (carboxylate)	1450-1360 (symmetric)

¹H Nuclear Magnetic Resonance (NMR) Spectroscopy

The ${}^{1}H$ NMR spectrum of **Potassium L-alaninate** in D₂O is predicted to be simple, showing signals corresponding to the protons on the α -carbon and the methyl group. The amine proton will likely exchange with the deuterium in the solvent and may not be observed.

Proton	Predicted Chemical Shift (δ, ppm)	Multiplicity
α-Н	~3.7	Quartet (q)
β-СН₃	~1.4	Doublet (d)

UV-Visible Spectroscopy

L-alanine and its salts do not contain significant chromophores that absorb in the UV-Visible region. Therefore, **Potassium L-alaninate** is expected to be transparent in the range of 220-800 nm, making it a suitable component for formulations where UV-Vis transparency is required.

Experimental Protocols

The following sections detail generalized experimental protocols for the characterization of **Potassium L-alaninate**.

Determination of Solubility



This protocol describes a gravimetric method to determine the solubility of **Potassium L-alaninate** in water at a specific temperature.

- Preparation of Saturated Solution: Add an excess amount of Potassium L-alaninate to a known volume of deionized water in a sealed container.
- Equilibration: Stir the mixture at a constant temperature for a sufficient time (e.g., 24 hours) to ensure equilibrium is reached.
- Filtration: Filter the saturated solution to remove any undissolved solid.
- Evaporation: Accurately weigh a known volume of the clear filtrate into a pre-weighed dish. Evaporate the solvent to dryness in an oven at a temperature below the decomposition point of the salt.
- Calculation: Weigh the dish containing the dry residue. The solubility can be calculated in g/100 mL using the following formula: Solubility = [(Weight of dish + residue) Weight of dish]
 / Volume of filtrate (mL) * 100

Determination of pKa

This protocol outlines the determination of the pKa values of **Potassium L-alaninate** by acid-base titration.

- Sample Preparation: Prepare a standard solution of Potassium L-alaninate of known concentration in deionized water.
- Titration Setup: Calibrate a pH meter and place the electrode in the Potassium L-alaninate solution. Use a burette to add a standard solution of a strong acid (e.g., 0.1 M HCl) in small, precise increments.
- Data Collection: Record the pH of the solution after each addition of the titrant.
- Titration Curve: Plot the pH of the solution as a function of the volume of titrant added.
- pKa Determination: The pKa values correspond to the pH at the half-equivalence points on the titration curve.



Spectroscopic Analysis

FTIR Spectroscopy (Attenuated Total Reflectance - ATR)

- Sample Preparation: Place a small amount of the dry Potassium L-alaninate powder directly onto the ATR crystal.
- Data Acquisition: Record the spectrum over the desired range (e.g., 4000-400 cm⁻¹).
- Data Processing: Perform a background subtraction and baseline correction on the resulting spectrum.

¹H NMR Spectroscopy

- Sample Preparation: Dissolve a small amount of Potassium L-alaninate in a suitable deuterated solvent (e.g., D₂O) in an NMR tube.
- Data Acquisition: Acquire the ¹H NMR spectrum on a spectrometer of appropriate field strength.
- Data Processing: Process the raw data (Fourier transform, phase correction, baseline correction) to obtain the final spectrum.

UV-Visible Spectroscopy

- Sample Preparation: Prepare a solution of Potassium L-alaninate of known concentration in deionized water.
- Data Acquisition: Record the absorbance spectrum over the UV-Visible range (e.g., 200-800 nm) using a spectrophotometer, with deionized water as the blank.

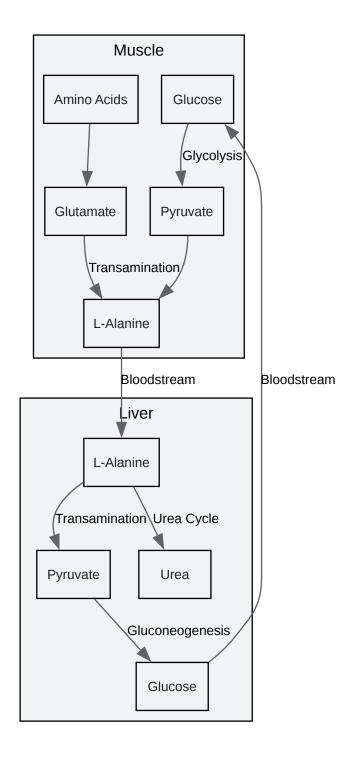
Relevance in Drug Development

L-alanine, the parent amino acid of **Potassium L-alaninate**, plays a significant role in metabolism and cellular signaling, making its derivatives of interest in drug development.

Glucose-Alanine Cycle



L-alanine is a key component of the glucose-alanine cycle, a metabolic pathway that facilitates the transport of nitrogen from muscle to the liver.[6][7] This pathway is crucial for maintaining glucose homeostasis, particularly during periods of fasting or exercise.[6] Understanding the role of L-alanine in this cycle can be relevant for the development of therapeutics for metabolic disorders.





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Fig. 2: The Glucose-Alanine Cycle.

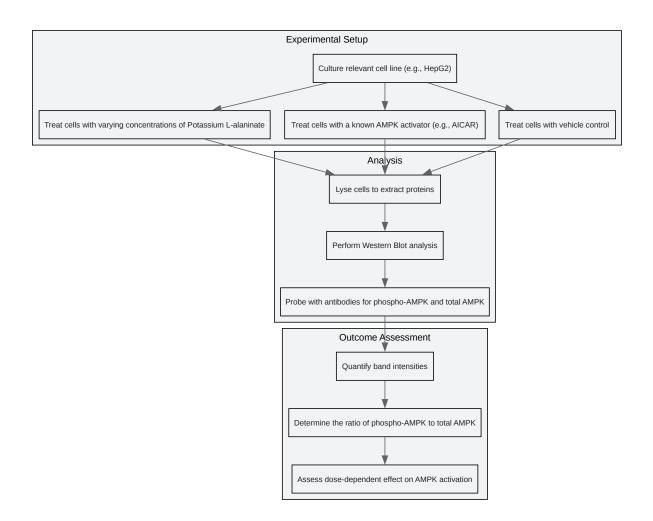
AMPK Signaling Pathway

Recent studies have shown that L-alanine can activate AMP-activated protein kinase (AMPK), a key regulator of cellular energy homeostasis.[5][8] AMPK activation has therapeutic potential in the treatment of metabolic diseases such as type 2 diabetes. The ability of L-alanine to modulate this pathway suggests that its derivatives, like **Potassium L-alaninate**, could be explored for similar activities.

Experimental Workflow: Investigating AMPK Activation

The following workflow outlines a hypothetical experiment to assess the effect of **Potassium L-alaninate** on AMPK activation in a cell-based assay.





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Fig. 3: Workflow for AMPK Activation Assay.



Conclusion

Potassium L-alaninate is a simple, water-soluble salt of the amino acid L-alanine. While specific quantitative data on some of its chemical properties are not extensively documented in publicly available literature, its behavior can be reasonably predicted from the well-characterized properties of L-alanine. Its relevance to metabolic pathways and cellular signaling, coupled with its favorable physical properties, makes it a compound of interest for further investigation in the fields of drug development, cell culture, and biotechnology. This guide provides a foundational understanding of its chemical properties and outlines experimental approaches for its further characterization and potential application.

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